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# Technical Support Center: BPU11 Congress Archives

Author: BenchChem Technical Support Team. Date: December 2025

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Welcome to the technical support center for the BPU11 Congress archives. This resource is designed to assist researchers, scientists, and drug development professionals in accessing and utilizing the valuable data and presentations from the congress. Below you will find troubleshooting guides and frequently asked questions to help resolve common issues.

### Frequently Asked Questions (FAQs)

Q1: I am unable to log in to the BPU11 Congress archives. What should I do?

A1: Please ensure you are using the same credentials you used to register for the congress. If you have forgotten your password, please use the "Forgot Password" link on the login page. If you continue to experience issues, it may be related to your institutional firewall. Please contact your IT department to ensure that our archive portal is whitelisted. If the problem persists, please contact our support team with your registered email address and the time you attempted to log in.

Q2: I can't find a specific presentation or poster in the archives. How can I search effectively?

A2: To effectively search the BPU11 Congress archives, please utilize the advanced search features. You can filter by session, speaker name, keywords, or presentation type (e.g., oral presentation, poster). Ensure that your search terms are spelled correctly. If you are still unable to locate the desired content, it is possible that the author did not consent to have their presentation archived. Please check the list of non-archived presentations, which is available in the main lobby of the archive portal.



Q3: The video or audio of a presentation is not playing correctly. How can I fix this?

A3: Issues with video or audio playback are often related to your web browser or internet connection. Please try the following steps:

- Ensure you have a stable internet connection.
- Clear your browser's cache and cookies.
- Try accessing the archives using a different web browser (we recommend Google Chrome or Mozilla Firefox).
- Disable any browser extensions that might interfere with video playback. If these steps do not resolve the issue, please report the specific presentation you are having trouble with to our technical support team.

Q4: Can I download the presentations and posters?

A4: The ability to download content is at the discretion of the presenter. If a presenter has authorized the download of their materials, a "Download" button will be visible next to the content. If this button is not present, you will only be able to view the materials within the archive portal.

# Troubleshooting Guides Issue: Distorted or Unreadable Text in Downloaded PDFs

- Problem: Text in downloaded PDF presentations or posters appears garbled or is replaced with incorrect symbols.
- Solution: This is often due to missing fonts on your local machine.
  - Ensure you have the latest version of Adobe Acrobat Reader installed.
  - When printing the PDF, select the "Print as Image" option in the advanced print settings.
     This will ensure that the document is printed exactly as it appears on the screen, though it may result in a larger file size.



• If the issue persists, try opening the PDF in a different PDF viewer.

## Issue: Error Message When Accessing a Specific Session

- Problem: You receive an error message (e.g., "404 Not Found" or "Access Denied") when trying to view the contents of a specific session.
- Solution:
  - First, try clearing your browser cache and reloading the page.
  - This error may also indicate that the session content is still being processed and has not yet been made available. Please check the "Archive Update" section for the latest information on content availability.
  - If other users are able to access the content, the issue may be with your account permissions. Please contact our support team and provide the session details.

# Experimental Protocols & Data Protocol: Monoclonal Antibody (mAb) Titer Measurement by Protein A HPLC

This protocol outlines the high-performance liquid chromatography (HPLC) method for determining the concentration of monoclonal antibodies in cell culture supernatant.

#### Methodology:

- Sample Preparation:
  - $\circ$  Harvest cell culture supernatant by centrifuging at 1000 x g for 10 minutes at 4°C.
  - Filter the supernatant through a 0.22 μm filter to remove any remaining cells and debris.
  - Dilute the filtered supernatant with the mobile phase A to an expected concentration range of 0.1 to 1.0 mg/mL.



- HPLC System and Conditions:
  - Column: Protein A affinity column (e.g., POROS A/20, 4.6 x 50 mm).
  - Mobile Phase A (Binding Buffer): Phosphate-buffered saline (PBS), pH 7.4.
  - Mobile Phase B (Elution Buffer): 0.1 M Glycine, pH 2.5.
  - Flow Rate: 2.0 mL/min.
  - Detection: UV absorbance at 280 nm.
  - Injection Volume: 100 μL.
- Chromatography Steps:
  - Equilibrate the column with Mobile Phase A for 5 column volumes.
  - Inject the prepared sample.
  - Wash the column with Mobile Phase A for 3 column volumes to remove unbound impurities.
  - Elute the bound mAb with a step gradient to 100% Mobile Phase B for 5 column volumes.
  - Re-equilibrate the column with Mobile Phase A for 5 column volumes before the next injection.
- Quantification:
  - Integrate the area of the elution peak.
  - Calculate the mAb concentration using a standard curve generated with a reference standard of known concentration.

Quantitative Data Summary:

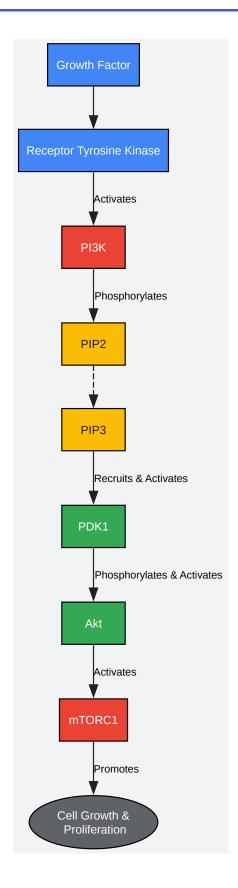


| Cell Line  | Batch ID  | Titer (mg/mL) | Standard Deviation |
|------------|-----------|---------------|--------------------|
| CHO-K1-A   | BPU11-001 | 1250.5        | ± 45.2             |
| CHO-K1-A   | BPU11-002 | 1310.2        | ± 52.8             |
| CHO-DG44-B | BPU11-003 | 2105.7        | ± 89.1             |
| CHO-DG44-B | BPU11-004 | 2150.9        | ± 95.4             |

## Signaling Pathway: PI3K/Akt Signaling in Cell Growth

The Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway is a critical regulator of cell proliferation, growth, and survival. The diagram below illustrates a simplified version of this pathway often discussed in the context of optimizing cell line development for biopharmaceutical production.





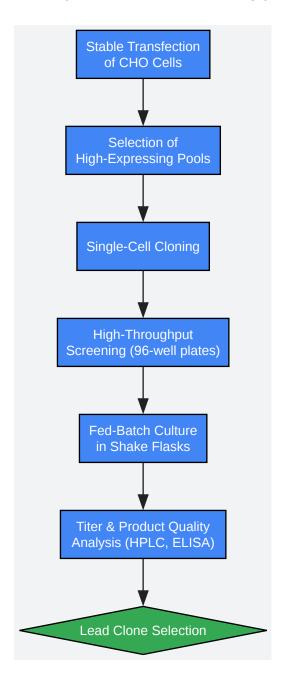
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Simplified PI3K/Akt signaling pathway.



## **Experimental Workflow: High-Throughput Screening of CHO Cell Lines**

The following diagram outlines a typical workflow for the high-throughput screening of Chinese Hamster Ovary (CHO) cell lines for optimal monoclonal antibody production.



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High-throughput screening workflow for CHO cell lines.



• To cite this document: BenchChem. [Technical Support Center: BPU11 Congress Archives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667492#accessing-the-bpu11-congress-archives]

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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com